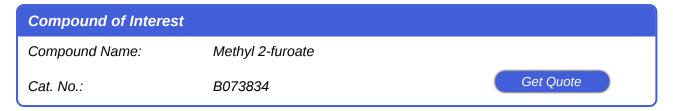
An In-depth Technical Guide to Methyl 2-Furoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 2-furoate**, a versatile heterocyclic compound with significant applications in chemical synthesis, flavor and fragrance industries, and as a building block in drug discovery. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications, presenting data in a structured and accessible format for technical audiences.

Chemical Identity and Properties

Methyl 2-furoate, also known as methyl pyromucate, is the methyl ester of 2-furoic acid.[1][2] It is a key intermediate in organic synthesis and is recognized for its characteristic fruity and mushroom-like odor.[1]

Table 1: Chemical Identifiers for Methyl 2-furoate



Identifier	Value
CAS Number	611-13-2[1][2][3][4]
IUPAC Name	methyl furan-2-carboxylate[2][4]
Synonyms	Methyl furan-2-carboxylate, Methyl pyromucate, 2-Furancarboxylic acid methyl ester, Mefat, FEMA 2703[1][2][3]
Molecular Formula	C ₆ H ₆ O ₃ [1][2][3]
Molecular Weight	126.11 g/mol [1][3]
InChI	1S/C6H6O3/c1-8-6(7)5-3-2-4-9-5/h2-4H,1H3[2]
InChlKey	HDJLSECJEQSPKW-UHFFFAOYSA-N[2]
SMILES	COC(=O)c1ccco1

Table 2: Physicochemical Properties of Methyl 2-furoate

Property	Value
Appearance	Clear pale yellow to brown liquid[1], Orange liquid[5]
Odor	Pleasant, fruity, mushroom-like[1]
Boiling Point	181 °C (lit.)[1]
Density	1.179 g/mL at 25 °C (lit.)[1]
Refractive Index	n20/D 1.487 (lit.)[1]
Flash Point	73 °C (163.4 °F) - closed cup
Solubility	Slightly soluble in water, chloroform, and methanol[1]
LogP	0.99[1]

Synthesis and Experimental Protocols



Methyl 2-furoate can be synthesized through several routes, most commonly via the esterification of 2-furoic acid or the oxidative esterification of furfural.

This method involves the reaction of 2-furoic acid with methanol in the presence of an acid catalyst.

Experimental Procedure:

- Combine 15g of 2-furoic acid, a corresponding molar equivalent of methanol, and a catalytic amount of sodium hydrogen sulfate (NaHSO₄·H₂O) in a three-port flask equipped with a stirrer and condenser.[6]
- Add a boiling chip and heat the mixture to reflux with constant stirring.
- Monitor the reaction progress by measuring the acid value of the mixture at set time intervals. The esterification rate can be calculated from the change in acid value.
- Upon completion (typically after 150 minutes for optimal yield), cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and add 40 mL of water, then stir.[6]
- Separate the aqueous layer. Wash the organic layer with a saturated sodium carbonate solution until it is weakly alkaline, followed by a wash with a small amount of saturated saline solution until neutral.[6]
- Dry the organic layer over anhydrous sodium sulfate.
- Purify the crude product by vacuum distillation, collecting the fraction at 150-155 °C (at 0.08 MPa) to obtain pure methyl 2-furoate.[6]

This protocol describes a greener synthesis route using a heterogeneous catalyst.

Experimental Procedure:

 Charge a 25 mL side-armed round-bottomed flask with furfuryl alcohol (1 mmol), 10 mg of Pd@g-C₃N₄ catalyst, and 5.0 mL of methanol.[7]



- Equip the flask with a magnetic stirring bar and a balloon filled with air.[7]
- Irradiate the reaction mixture with visible light using a 20-W domestic bulb at a set temperature for 12 hours.[7]
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- After the reaction is complete, separate the catalyst by centrifugation.
- Extract the product from the supernatant using ethyl acetate.[7]
- Dry the combined organic phases over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[1]
- Purify the resulting residue by flash column chromatography (eluent: petroleum ether or a mixture of petroleum ether/ethyl acetate) to yield high-purity methyl 2-furoate.[1]

Applications in Research and Drug Development

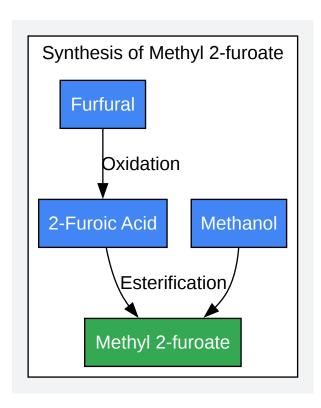
Methyl 2-furoate is a valuable building block for the synthesis of more complex molecules with potential biological activity.

- Synthesis of Heterocyclic Compounds: It is utilized in the synthesis of various heterocyclic compounds, including cis-fused 5-oxofuro[2,3-b]furans and sesquiterpene lactones.[1][8] These molecular scaffolds are of interest in drug discovery.
- Flavor and Fragrance: Due to its distinct aroma, it is used as a flavoring agent in foods and beverages and as a component in perfumes.[6] It is a naturally occurring volatile compound in foods such as tequila, okra, and black currant juice.[1]
- Potential Biological Activity: Some studies suggest that methyl 2-furoate may possess antibacterial and antifungal properties, warranting further investigation for applications in food preservation and disease control.[6]
- Biomarker Potential: As it has been detected in various foods like fruits, coffee, and nuts, it could serve as a potential biomarker for the consumption of these food items.[6][9]



Visualized Workflows and Relationships

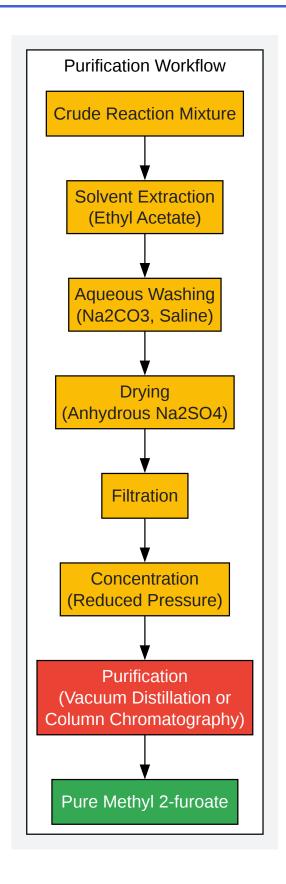
The following diagrams illustrate key processes and relationships involving methyl 2-furoate.



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Caption: Synthesis pathways leading to **Methyl 2-furoate**.

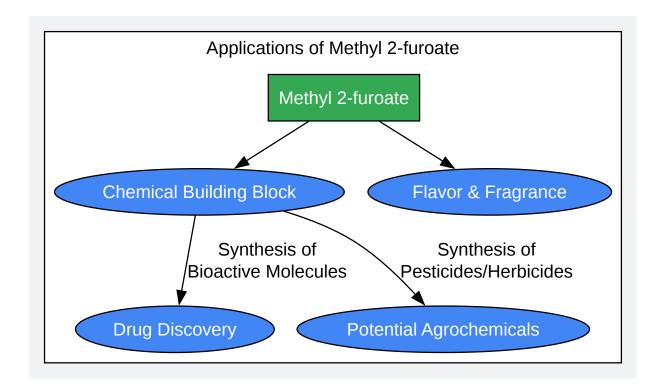




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Caption: General purification workflow for Methyl 2-furoate.





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